

Application Notes and Protocols: 2-Amino-3,5-dibromobenzaldehyde in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromobenzaldehyde

Cat. No.: B195418

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These application notes provide a comprehensive overview of the utility of **2-Amino-3,5-dibromobenzaldehyde** as a versatile starting material for the synthesis of novel agrochemicals. The focus is on the preparation of Schiff bases and their metal complexes, a class of compounds with demonstrated potential in crop protection.

Introduction

2-Amino-3,5-dibromobenzaldehyde is a key synthetic intermediate, the utility of which extends beyond pharmaceuticals into the realm of agrochemical research. Its reactive amino and aldehyde functionalities provide a scaffold for the construction of diverse molecular architectures, including Schiff bases and quinolines. Schiff bases, in particular, are known for their broad spectrum of biological activities, including fungicidal and insecticidal properties. The azomethine group ($-C=N-$) in Schiff bases has been shown to be crucial for their biological activity, and the formation of metal complexes with these ligands can further enhance their efficacy. This document outlines the synthesis of chiral Schiff bases from **2-Amino-3,5-dibromobenzaldehyde** and their evaluation for antibacterial activity, a key indicator of potential as agrochemical agents against plant pathogenic bacteria.

Data Presentation: Antibacterial Activity of Chiral Schiff Bases

Chiral tridentate Schiff base ligands were synthesized from **2-Amino-3,5-dibromobenzaldehyde** and L-Valinol or L-Phenylalaninol, and their corresponding copper (II) and nickel (II) complexes were prepared. The antibacterial activity of these compounds was evaluated against a panel of Gram-positive and Gram-negative bacteria. The minimum inhibitory concentration (MIC) values are summarized in the table below.

Compound	<i>S. aureus</i> (MIC, ppm)	<i>M. luteus</i> (MIC, ppm)	<i>E. coli</i> (MIC, ppm)	<i>P. aeruginosa</i> (MIC, ppm)
Ligand 1 (L1) - from L-Valinol	100	100	100	100
Ligand 2 (L2) - from L- Phenylalaninol	100	100	100	100
Complex 1 (C1) - Copper (II) complex of L1	10	10	10	10
Complex 2 (C2) - Nickel (II) complex of L1	10	10	10	10
Complex 3 (C3) - Copper (II) complex of L2	10	10	10	10
Complex 4 (C4) - Nickel (II) complex of L2	10	10	10	10

Data sourced from a study on the synthesis and antibacterial activity of chiral Schiff base metal complexes.

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the synthesis and evaluation of Schiff bases derived from **2-Amino-3,5-dibromobenzaldehyde**.

1. Synthesis of **2-Amino-3,5-dibromobenzaldehyde** (Starting Material)

A multi-step synthesis starting from 2-aminoethylbenzoate can be employed.

- **Step 1: Bromination.** 2-aminoethylbenzoate (0.10 mol) is dissolved in toluene (100 ml). The solution is cooled to 20°C, and bromine (0.208 mol) is added portion-wise. The mixture is then refluxed for 6 hours. After completion of the reaction (monitored by TLC), water is added, and the organic layer is separated and degassed under vacuum to yield ethyl-2-amino-3,5-dibromobenzoate.
- **Step 2: Reduction.** The ethyl-2-amino-3,5-dibromobenzoate (yield from the previous step) is dissolved in THF (120 ml) and cooled to 20°C. Lithium aluminium hydride (0.8 g) is added in three portions, and the temperature is slowly raised to reflux for 3 hours. The reaction is then quenched with dilute HCl, and water (500 ml) is added to precipitate (2-amino-3,5-dibromophenyl)methanol.
- **Step 3: Oxidation.** The (2-amino-3,5-dibromophenyl)methanol is oxidized by refluxing with MnO₂ (45.0 g) for 8 hours in 1,4-Dioxane as a solvent to afford the pure **2-amino-3,5-dibromobenzaldehyde**.

2. Synthesis of Chiral Schiff Base Ligand (L1) from L-Valinol

- L-Valinol hydrochloride (5.0 g, 0.035 mol) and **2-amino-3,5-dibromobenzaldehyde** (9.95 g, 0.035 mol) are taken in 100 ml of benzene.
- Triethylamine (1.0 ml) is added dropwise at 30°C.
- The temperature is slowly raised to reflux, and water is collected using a Dean-Stark apparatus.
- The reaction mixture is maintained at reflux for 4 hours.

- After cooling to room temperature, the formed triethylamine hydrochloride is removed by passing the reaction mass through a flush column.
- The organic layer is removed under vacuum to afford 2-[[2-amino-3,5-dibromo phenyl) methylidene] amino]-3-methyl butanol (L1) as a white solid (Yield: 83.0%).

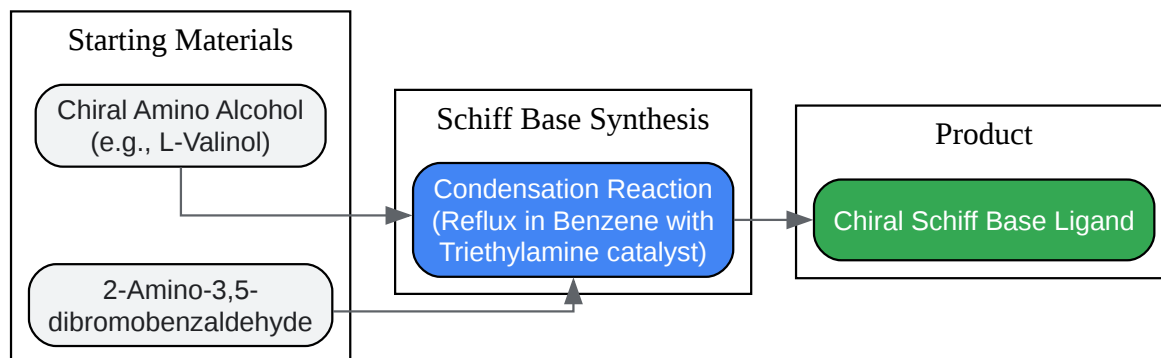
3. Synthesis of Metal Complexes (e.g., Copper (II) Complex of L1 - C1)

- A solution of the Schiff base ligand (L1) (0.002 mol) in 25 ml of methanol is prepared.
- An aqueous solution of copper (II) acetate (0.001 mol) is added dropwise to the ligand solution with constant stirring.
- The mixture is refluxed for 3 hours.
- The resulting colored precipitate is filtered, washed with excess water, and then with 50% methanol-water.
- The solid is dried in a desiccator over anhydrous calcium chloride.

4. Antibacterial Activity Assay (Broth Microdilution Method)

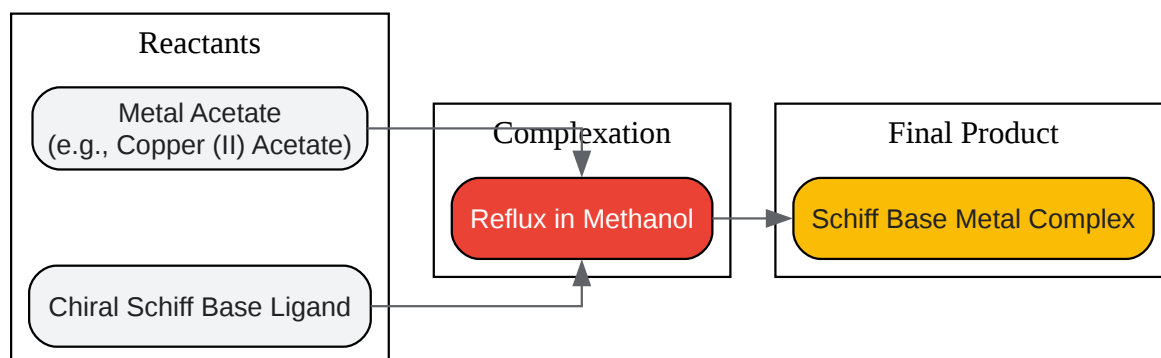
- Bacterial strains are cultured in Muller Hinton broth.
- Stock solutions of the synthesized ligands and complexes are prepared at different concentrations (e.g., 1 ppm, 10 ppm, 100 ppm, 1000 ppm, 2000 ppm).
- 1000 µl of the bacterial culture is inoculated into a series of test tubes containing 10 ml of fresh Muller Hinton broth.
- The different concentrations of the test compounds are added to the respective test tubes.
- The tubes are incubated, and the minimum inhibitory concentration (MIC) is determined as the lowest concentration of the compound that inhibits visible growth of the microorganism.

Visualizations



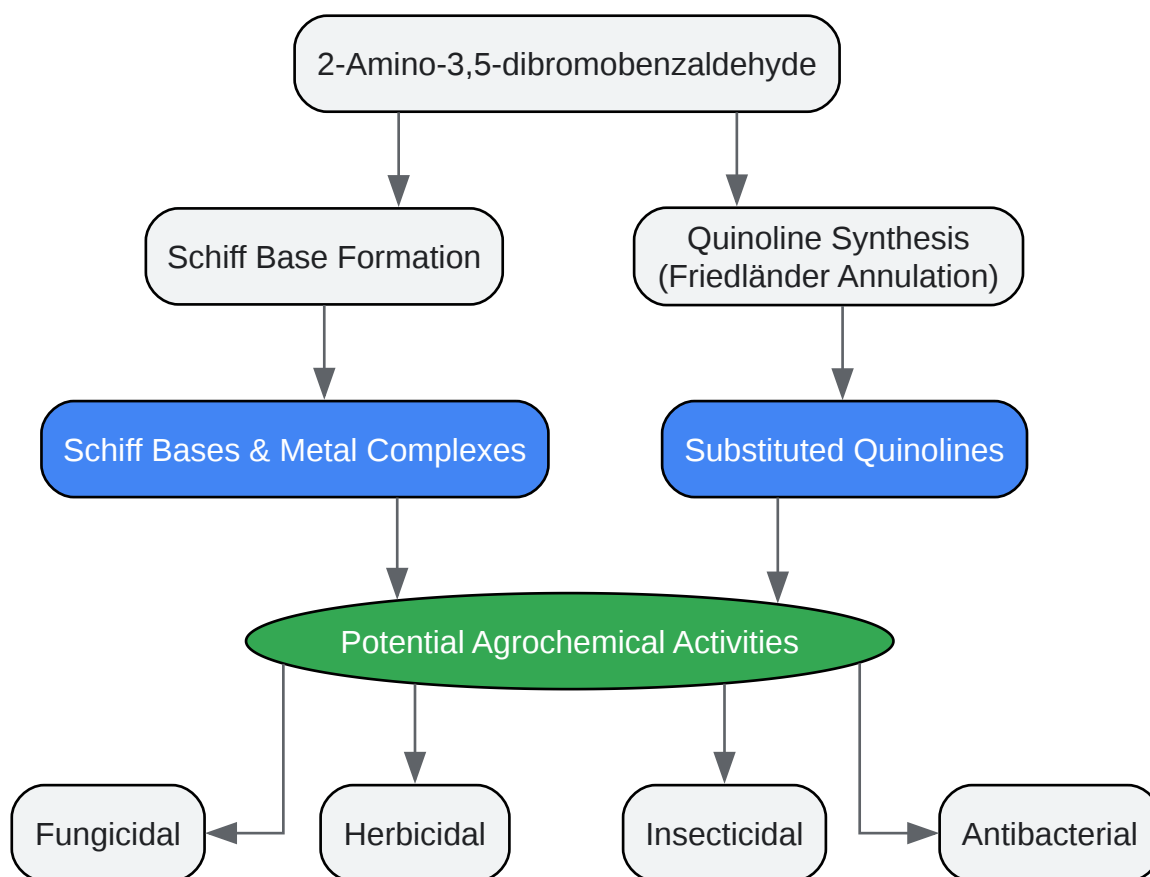
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Caption: Synthesis of Chiral Schiff Base Ligands.



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Caption: Synthesis of Schiff Base Metal Complexes.



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Caption: Potential Agrochemical Pathways.

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